

Unraveling "PSX020": A Case of Mistaken Identity in Neuroscience Research

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Compound of Interest

Compound Name: PSX020

Cat. No.: B12381675

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Initial investigations into the use of "**PSX020**" in neuroscience experiments have revealed a case of mistaken identity, with the designation corresponding to an automotive part rather than a chemical compound utilized in scientific research. Extensive searches have failed to identify any molecule or drug with the identifier "**PSX020**" within the context of neuroscience or broader biological research.

The product identified as "**PSX020**" is an OEX Air Conditioning Pressure Switch, a component used in vehicle climate control systems. This highlights a crucial reminder for researchers regarding the precise nomenclature and identification of chemical compounds to avoid confusion with commercial product codes.

While the intended topic of "**PSX020** in neuroscience experiments" cannot be addressed due to the non-existence of such a compound in the scientific literature, this situation underscores the importance of accurate compound identification in the design and execution of research.

For researchers, scientists, and drug development professionals, this serves as a critical checkpoint:

- **Verification of Compound Identity:** Always ensure that the designation of a compound is accurate and corresponds to a known chemical entity with established biological activity. Cross-referencing with chemical databases such as PubChem, Chemical Abstracts Service (CAS), and supplier specifications is essential.

- Importance of Precise Nomenclature: Utilizing systematic chemical names or widely accepted trivial names can prevent confusion with non-scientific product codes.

Given the lack of a relevant scientific subject for "PSX020," it is not possible to provide the requested detailed Application Notes, Protocols, data tables, or signaling pathway diagrams. Researchers interested in specific areas of neuroscience are encouraged to refine their search with the correct nomenclature of the compounds or pathways of interest.

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